

Safe Disposal of Ethyl 2,3-dibromopropionate: A Procedural Guide

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Compound of Interest

Compound Name: *Ethyl 2,3-dibromopropionate*

Cat. No.: B046817

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This guide provides essential safety and logistical information for the proper disposal of **Ethyl 2,3-dibromopropionate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Ethyl 2,3-dibromopropionate is classified as a hazardous substance, being toxic, corrosive, and combustible.^[1] It is imperative that this chemical be managed as a regulated hazardous waste from the point of generation to its final disposal.^[2]

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl 2,3-dibromopropionate** is presented below. This information is crucial for safe handling and in the event of an emergency.

Property	Value
CAS Number	3674-13-3 [1] [3]
Molecular Formula	C ₅ H ₈ Br ₂ O ₂ [3]
Molecular Weight	259.92 g/mol [3] [4]
Appearance	Clear colorless to yellow liquid [5]
Density	1.79 g/cm ³ at 20°C [3]
Boiling Point	211-214 °C [3]
Flash Point	91 °C (195.8 °F) - closed cup [3]
Storage Temperature	2-30°C [3]
Toxicity Data	
LD50 Oral (Rat)	240 mg/kg [3]
LD50 Dermal (Rabbit)	230 mg/kg [3]
Transport Information	
UN Number	UN2922 [1]
Proper Shipping Name	CORROSIVE LIQUID, TOXIC, N.O.S. (Ethyl 2,3-dibromopropionate) [1]
Hazard Class	8 (Corrosive) [1]
Subsidiary Hazard Class	6.1 (Toxic) [1]
Packing Group	II [1]

Operational and Disposal Plan

The following step-by-step procedures provide guidance for the safe handling and disposal of **Ethyl 2,3-dibromopropionate** waste.

Immediate Safety and Personal Protective Equipment (PPE)

Before handling **Ethyl 2,3-dibromopropionate** waste, ensure all necessary safety precautions are in place.

- Work Area: All handling of this chemical waste must be conducted within a designated area, preferably inside a chemical fume hood to avoid inhalation of vapors.[1]
- Personal Protective Equipment (PPE): A comprehensive PPE setup is mandatory.[4]
 - Eye Protection: Wear chemical splash goggles and a face shield.[4]
 - Hand Protection: Use chemically resistant gloves (e.g., Viton or double nitrile gloves). Inspect gloves for integrity before use.[6]
 - Body Protection: Wear a fully-buttoned lab coat and appropriate protective clothing.[4]
 - Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator may be necessary.[6]

Waste Segregation and Collection

Proper segregation is key to safe and compliant chemical waste disposal.

- Waste Classification: **Ethyl 2,3-dibromopropionate** is a halogenated organic compound.[7]
- Collection Container:
 - Collect waste in a dedicated, properly labeled hazardous waste container.[6][7] Polyethylene containers are generally recommended for halogenated solvents.[6]
 - The container must be in good condition, compatible with the chemical, and have a tightly sealing lid.[6]
 - Label the container with "Hazardous Waste," the full chemical name ("**Ethyl 2,3-dibromopropionate**"), and an accurate list of all components and their approximate percentages.[8]
- Segregation:

- Do not mix halogenated organic waste with non-halogenated organic waste.[8]
- Keep this waste stream separate from incompatible materials such as acids, bases, reducing agents, and strong oxidizing agents.[1][6]
- Do not dispose of this chemical down the drain or by evaporation.[6]

Spill Management

In the event of a spill, immediate and appropriate action is required.

- Small Spills:

- Evacuate non-essential personnel from the immediate area.
- Wearing the appropriate PPE, absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[1][9]
- Carefully collect the absorbent material and contaminated debris into a designated hazardous waste container.
- Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.

- Large Spills:

- Evacuate the laboratory immediately and alert others in the vicinity.
- Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.
- Prevent entry into the affected area.

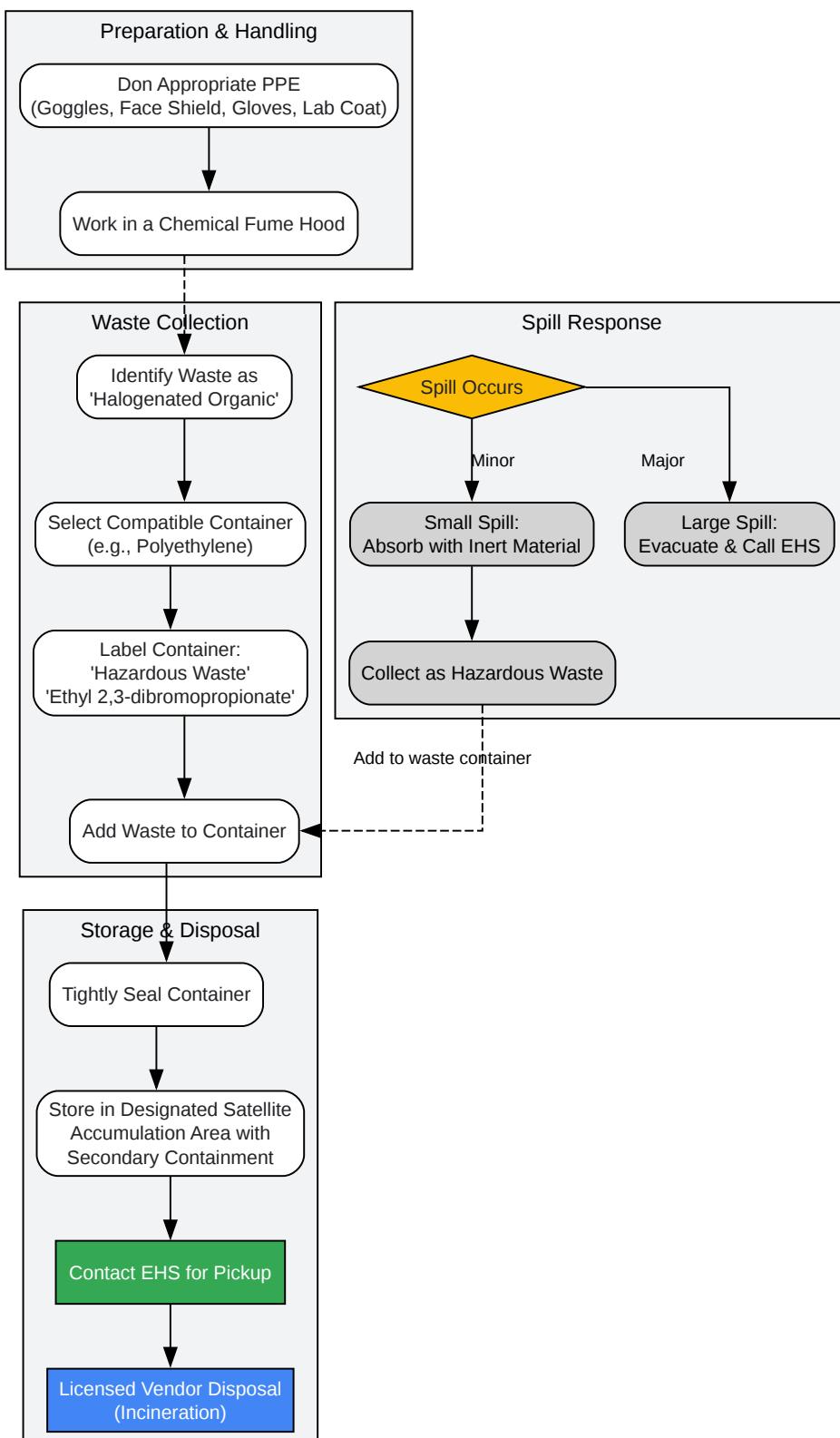
Storage and Disposal

Temporary storage of the waste container must be handled safely pending pickup by a licensed disposal company.

- Storage Location: Store the sealed waste container in a designated Satellite Accumulation Area.[10] This area should be a cool, dry, and well-ventilated space, away from heat, sparks, and direct sunlight.[1][6]
- Container Handling: Keep the waste container closed at all times except when adding waste. [11] Store the container within secondary containment to prevent spills from spreading.[11]
- Disposal Request:
 - Once the container is full or waste is no longer being generated, contact your institution's EHS office to schedule a pickup.[10]
 - Do not attempt to dispose of the chemical yourself. Disposal must be handled by a licensed professional waste disposal service.[12] The waste will likely be disposed of via high-temperature incineration at a regulated facility.[7]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Ethyl 2,3-dibromopropionate**.

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Caption: Workflow for the safe disposal of **Ethyl 2,3-dibromopropionate**.

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